

# A Comprehensive Technical Guide to Barium Thiosulfate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Barium thiosulfate*

Cat. No.: *B1580492*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **barium thiosulfate**, with a focus on its molecular weight, physicochemical properties, synthesis, and analysis. The information is intended for researchers, scientists, and professionals in drug development who may utilize barium compounds or thiosulfate chemistry in their work.

## Molecular Weight and Composition

The molecular weight of **barium thiosulfate** is dependent on its hydration state. The two most common forms are the anhydrous salt ( $\text{BaS}_2\text{O}_3$ ) and the monohydrate ( $\text{BaS}_2\text{O}_3 \cdot \text{H}_2\text{O}$ ).

## Calculation of Molecular Weight

The molecular weight is calculated using the standard atomic weights of its constituent elements.

- Barium (Ba): 137.327 g/mol
- Sulfur (S): 32.065 g/mol
- Oxygen (O): 15.999 g/mol
- Hydrogen (H): 1.008 g/mol

Anhydrous **Barium Thiosulfate** ( $\text{BaS}_2\text{O}_3$ ):

Molecular Weight = (1 × Atomic Weight of Ba) + (2 × Atomic Weight of S) + (3 × Atomic Weight of O)  
Molecular Weight = (137.327) + (2 × 32.065) + (3 × 15.999)  
Molecular Weight = 137.327 + 64.130 + 47.997  
Molecular Weight = 249.454 g/mol

This calculated value aligns with commercially available data, often cited as 249.46 g/mol or 249.5 g/mol .<sup>[1][2]</sup>

**Barium Thiosulfate Monohydrate** ( $\text{BaS}_2\text{O}_3 \cdot \text{H}_2\text{O}$ ):

Molecular Weight = Molecular Weight of  $\text{BaS}_2\text{O}_3$  + Molecular Weight of  $\text{H}_2\text{O}$   
Molecular Weight = 249.454 + (2 × 1.008) + (1 × 15.999)  
Molecular Weight = 249.454 + 2.016 + 15.999  
Molecular Weight = 267.469 g/mol

The NIST WebBook lists the molecular weight for the monohydrate form as 267.470 g/mol .

## Elemental Composition

The elemental composition of both the anhydrous and monohydrate forms of **barium thiosulfate** is summarized in the table below.

| Property                         | Anhydrous Barium Thiosulfate ( $\text{BaS}_2\text{O}_3$ ) | Barium Thiosulfate Monohydrate ( $\text{BaS}_2\text{O}_3 \cdot \text{H}_2\text{O}$ ) |
|----------------------------------|---|--|
| Molecular Formula                | $\text{BaS}_2\text{O}_3$                                  | $\text{BaS}_2\text{O}_3 \cdot \text{H}_2\text{O}$                                    |
| Molecular Weight                 | 249.454 g/mol   | 267.469 g/mol  |
| Barium (Ba) %                    | 55.05%  | 51.34%   |
| Sulfur (S) %                     | 25.71%  | 23.99%   |
| Oxygen (O) %                     | 19.24%  | 23.92%   |
| Water ( $\text{H}_2\text{O}$ ) % | N/A   | 6.74%  |

## Physicochemical and Structural Properties

**Barium thiosulfate** is a white, crystalline solid that is sparingly soluble in water and practically insoluble in ethanol.[1][3] Key properties are detailed in the tables below.

## Physical and Chemical Properties

| Property            | Value   |
|---------------------|---|
| CAS Number          | 35112-53-9  |
| Appearance          | White crystalline powder  |
| Solubility in Water | 0.21 g/100 g at 18.5°C  |
| Decomposition Temp. | ~220°C (decomposes into barium sulfate, sulfur, and sulfur dioxide) |
| Hydrate Water Loss  | The monohydrate loses its water of hydration at 110°C.[3]           |

## Crystallographic Data for Barium Thiosulfate Monohydrate

The crystal structure of **barium thiosulfate** monohydrate has been determined by single-crystal X-ray diffraction.[4][5] It crystallizes in an orthorhombic system.

| Parameter            | Value               |
|----------------------|---------------------|
| Crystal System       | Orthorhombic        |
| Space Group          | Pbcn (No. 60)[3][4] |
| Unit Cell Dimensions | a = 20.062 Å[4]     |
|                      | b = 7.192 Å[4]      |
|                      | c = 7.386 Å[4]      |
| Formula Units (Z)    | 8                   |

## Experimental Protocols

This section provides detailed methodologies for the synthesis and quantitative analysis of **barium thiosulfate**.

## Synthesis of Barium Thiosulfate Monohydrate

This protocol describes the synthesis of **barium thiosulfate** monohydrate via a precipitation reaction.

Materials:

- Barium chloride dihydrate ( $\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$ )
- Sodium thiosulfate pentahydrate ( $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ )
- Distilled water
- 95% Ethanol
- Beakers
- Magnetic stirrer and stir bar
- Buchner funnel and filter paper
- Vacuum flask

Procedure:

- Prepare a solution of barium chloride by dissolving 35 g of barium chloride dihydrate in 100 mL of distilled water in a beaker.
- In a separate beaker, add 35.5 g of solid sodium thiosulfate pentahydrate to the barium chloride solution.
- Stir the mixture using a magnetic stirrer until all the sodium thiosulfate has dissolved. A white precipitate of **barium thiosulfate** monohydrate will form.
- Filter the precipitate by suction using a Buchner funnel and filter paper.

- Wash the collected precipitate with three 20 mL portions of ice-cold distilled water.
- Subsequently, wash the precipitate with a 20 mL portion of 95% ethanol.
- Dry the resulting **barium thiosulfate** monohydrate in air. The expected yield is approximately 95%.

## Quantitative Analysis by Iodometric Titration

This protocol outlines a method for determining the purity of a **barium thiosulfate** sample through iodometric titration. The thiosulfate anion reacts stoichiometrically with iodine.

Materials:

- **Barium thiosulfate** sample
- Standardized iodine ( $I_2$ ) solution (e.g., 0.1 N)
- Starch indicator solution (1%)
- Deionized water
- Burette, pipettes, and Erlenmeyer flasks
- Analytical balance

Procedure:

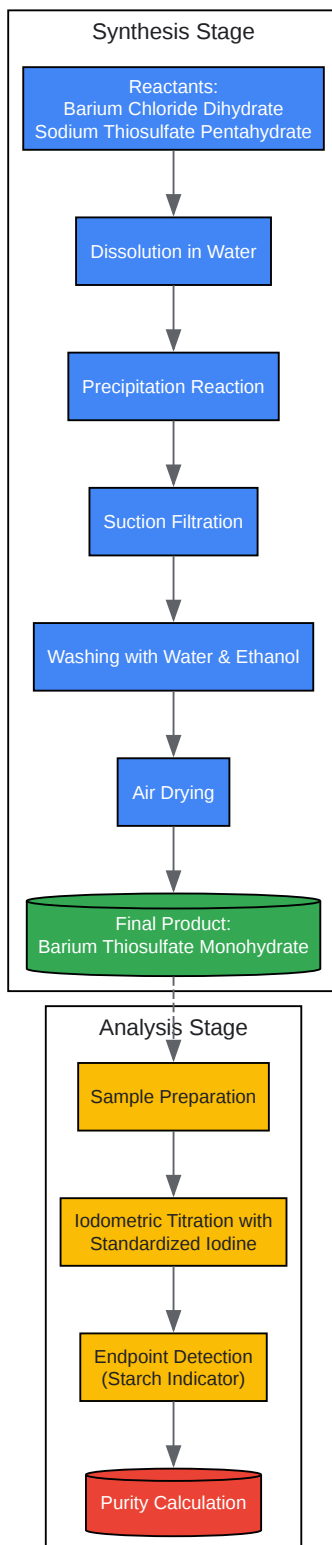
- Accurately weigh a sample of the synthesized **barium thiosulfate** and dissolve it in a known volume of deionized water in an Erlenmeyer flask. Note that due to its low solubility, a suspension may be titrated, or a suitable solvent system may be required.
- Fill a burette with the standardized iodine solution and record the initial volume.
- Slowly titrate the **barium thiosulfate** solution/suspension with the iodine solution while constantly swirling the flask. The solution will turn yellow as iodine is added.
- As the endpoint approaches (the yellow color becomes faint), add 2 mL of the starch indicator solution. The solution will turn a deep blue-black color.

- Continue the titration dropwise until the blue-black color disappears, indicating that all the thiosulfate has reacted.
- Record the final volume of the iodine solution used.
- Calculate the amount of thiosulfate in the sample using the stoichiometry of the reaction:  
$$2\text{S}_2\text{O}_3^{2-} + \text{I}_2 \rightarrow \text{S}_4\text{O}_6^{2-} + 2\text{I}^-.$$

## Experimental Workflow Diagram

The following diagram illustrates the logical flow of the synthesis and subsequent analysis of **barium thiosulfate** monohydrate.

## Workflow for Synthesis and Analysis of Barium Thiosulfate

[Click to download full resolution via product page](#)Caption: Synthesis and Analysis Workflow for **Barium Thiosulfate**.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Barium Thiosulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580492#barium-thiosulfate-molecular-weight]

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